Introduction: The Imperative for Precision in Analytical Chemistr

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Compound of Interest	
Compound Name:	2-Ethyl-1-hexanol-d17
CAS No.:	202480-75-9
Cat. No.:	B585351

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In the realms of environmental monitoring, industrial quality control, and toxicology, the accurate quantification of specific organic compounds is param
(2-EH) is a branched, eight-carbon alcohol produced on a massive scale for use in plasticizers, solvents, and fragrances.[1] However, its prevalence
indoor air pollutant, often associated with "sick building syndrome," and a contaminant that requires careful monitoring.[2]

Standard analytical methods can be compromised by sample loss during preparation or by matrix effects during instrumental analysis, leading to inac
standard solution to this challenge is the use of a stable isotope-labeled internal standard. This guide provides a comprehensive technical overview o
(CAS: 202480-75-9), a deuterated analog that serves as the ideal internal standard for the high-fidelity quantification of 2-EH. Its near-identical chemi
mass allow it to navigate the entire analytical workflow alongside the target analyte, ensuring a level of precision and accuracy unattainable by other

Physicochemical and Isotopic Properties

The utility of **2-Ethyl-1-hexanol-d17** as an internal standard is rooted in its specific physical and isotopic characteristics. It is designed to mirror the be
compound while being unambiguously distinguishable by mass spectrometry.

Property	Value	Source(s)
CAS Number	202480-75-9	[4]
Molecular Formula	$CD_3(CD_2)_3CD(C_2D_5)CD_2OH$	[4]
Molecular Weight	147.33 g/mol	[4][5][6]
Appearance	Clear, Colourless Oil	[6]
Density	0.940 g/mL at 25 °C	[4]
Boiling Point	183-186 °C (lit.)	[4]
Melting Point	-76 °C (lit.)	[4]
Isotopic Purity	≥98 atom % D	[3][4]
Storage Conditions	2-8°C Refrigerator	[6]

The Core Application: Isotope Dilution Mass Spectrometry (IDMS)

The primary and most critical application of **2-Ethyl-1-hexanol-d17** is in Isotope Dilution Mass Spectrometry (IDMS). This technique is founded on the
quantity of the isotopically labeled standard to a sample prior to any processing steps. Because the labeled standard is chemically identical to the nat
material during extraction, concentration, or injection affects both compounds equally. The mass spectrometer, however, can differentiate between the
to-charge ratio (m/z). Therefore, the ratio of the native analyte to the internal standard remains constant, providing a highly accurate and self-validatin

Below is a conceptual workflow for a typical IDMS experiment.
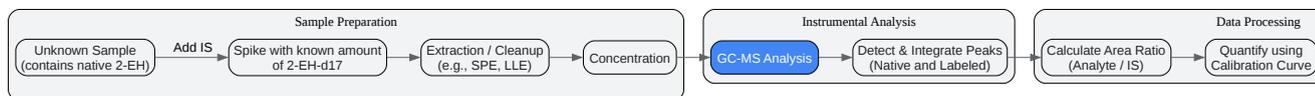
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Isotope Dilution Mass Spectrometry (IDMS) Workflow.

Field-Proven Protocol: Quantification of 2-EH in Water Samples via GC-MS

This protocol provides a validated methodology for determining the concentration of 2-Ethyl-1-hexanol in water samples, a common task in environme causality behind adding the internal standard at the very beginning is to ensure that any subsequent volumetric inaccuracies or analyte losses during process are nullified.

1. Experimental Objective To accurately quantify the concentration of 2-Ethyl-1-hexanol (2-EH) in aqueous samples using a deuterated internal stand Chromatography-Mass Spectrometry (GC-MS).

2. Materials and Reagents

- Standards: 2-Ethyl-1-hexanol (native), **2-Ethyl-1-hexanol-d17** (CAS 202480-75-9).

- Solvents: Methanol (HPLC grade), Dichloromethane (DCM, pesticide residue grade).

- Reagents: Deionized water, Sodium chloride (for salting out, if needed).

- Equipment: GC-MS system with an Electron Ionization (EI) source, solid-phase extraction (SPE) cartridges (e.g., C18), SPE manifold, evaporator (autosampler vials.

3. Step-by-Step Methodology

Part A: Preparation of Standards

- Primary Stock Solutions (1000 µg/mL): Accurately weigh ~10 mg of native 2-EH and 2-EH-d17 into separate 10 mL volumetric flasks. Dissolve and methanol. Store at 4°C.

- Internal Standard (IS) Spiking Solution (10 µg/mL): Dilute the 2-EH-d17 primary stock solution in methanol. This solution will be used to spike all sa standards.

- Calibration Standards: Prepare a series of calibration standards by adding varying amounts of the native 2-EH primary stock to volumetric flasks. S known amount of the IS Spiking Solution (e.g., 100 µL for a final concentration of 1 µg/mL in the final extract) and dilute with methanol. This creates analyte/IS ratios.

Part B: Sample Preparation and Extraction

- Sample Collection: Collect a 100 mL water sample in a clean glass container.

- Internal Standard Spiking (The Critical Step): To the 100 mL water sample, add a precise volume (e.g., 10 µL) of the 10 µg/mL IS Spiking Solution. ensures the IS is present before any potential analyte loss.

- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of DCM, followed by 5 mL of methanol, and finally 10 mL of deionized cartridge to go dry.

- Sample Loading: Pass the entire 100 mL spiked water sample through the conditioned SPE cartridge at a slow, steady rate (~5 mL/min).

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- Cartridge Washing: Wash the cartridge with 5 mL of deionized water to remove interfering salts and polar impurities.

- Cartridge Drying: Dry the cartridge by passing air or nitrogen through it for 15-20 minutes.

- Elution: Elute the trapped analytes (both native 2-EH and 2-EH-d17) from the cartridge by passing 2 x 2 mL of dichloromethane into a collection tub

- Concentration: Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen. Transfer the final extract to a 2 mL autosampler
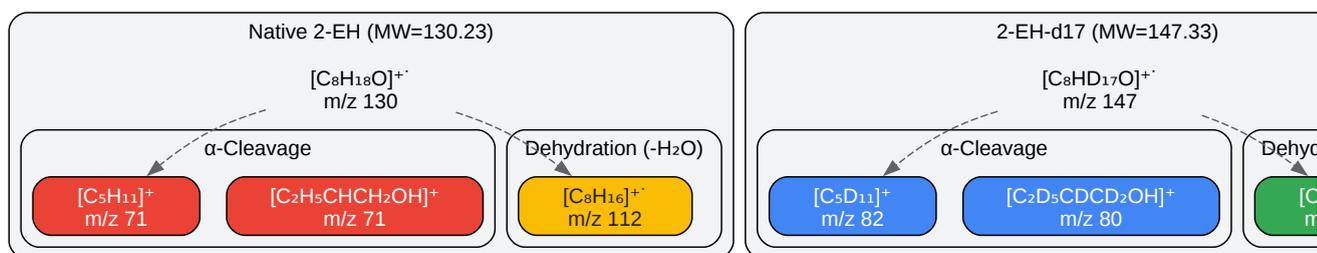
Part C: GC-MS Instrumental Analysis The following are typical starting parameters and should be optimized for the specific instrument.

GC Parameter	Suggested Value
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film
Inlet Temp	250 °C
Injection Mode	Splitless (1 µL injection)
Carrier Gas	Helium, constant flow ~1.2 mL/min
Oven Program	60 °C (hold 2 min), ramp to 240 °C at 10 °C/min

MS Parameter	Suggested Value
Ion Source	Electron Ionization (EI) at 70 eV
Source Temp	230 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantification Ion (2-EH)	m/z 57, 83
Qualifier Ion (2-EH)	m/z 43, 112
Quantification Ion (2-EH-d17)	m/z 66, 94

4. Mass Spectrometry Insights: The Basis of Detection

Under Electron Ionization (EI), alcohols like 2-ethyl-1-hexanol undergo predictable fragmentation. The most common pathways are α-cleavage (cleav to the oxygen-bearing carbon) and dehydration (loss of a water molecule, M-18).[7] Understanding these pathways is crucial for selecting the correct enhances sensitivity and selectivity.

Native 2-EH (MW=130.23)
$[C_8H_{18}O]^{+\cdot}$
m/z 130
α-Cleavage
$[C_5H_{11}]^+$ m/z 71
$[C_2H_5CHCH_2OH]^+$ m/z 71
Dehydration (-H_2O)
$[C_8H_{16}]^{+\cdot}$ m/z 112

2-EH-d17 (MW=147.33)
$[C_8HD_{17}O]^{+\cdot}$
m/z 147
α-Cleavage
$[C_5D_{11}]^+$ m/z 82
$[C_2D_5CDCD_2OH]^+$ m/z 80
Dehyd

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Predicted primary fragmentation pathways for 2-EH and 2-EH-d17.

Note: The actual observed fragments in a mass spectrum can be more complex due to rearrangements. The ions listed in the MS parameters table a fragments for quantification.

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5. Data Analysis and Calculation

- Construct Calibration Curve: For each calibration standard, calculate the peak area ratio (Area of native 2-EH / Area of 2-EH-d17). Plot this ratio (y· concentration of native 2-EH (x-axis). Perform a linear regression to obtain the equation of the line (y = mx + c) and the correlation coefficient (R^2), for a valid calibration.

- Calculate Unknown Concentration: For the unknown sample, calculate its peak area ratio. Use the calibration curve equation to determine the conc final 1 mL extract.

- Report Final Result: Adjust the calculated concentration to account for the initial sample volume (100 mL) to report the final concentration in µg/L or

Safety, Handling, and Storage

While deuteration does not alter the fundamental chemical hazards, proper handling is essential.

- Hazards: **2-Ethyl-1-hexanol-d17** is classified with warnings for skin irritation (H315), serious eye irritation (H319), being harmful if inhaled (H332), irritation (H335), and being harmful to aquatic life with long-lasting effects (H412).[4][8]

- Handling: Work in a well-ventilated area or a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles coat.[9][10]

- Storage: Store the compound in a tightly sealed container in a refrigerator at 2-8°C as recommended.[6]

- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Conclusion

2-Ethyl-1-hexanol-d17 is more than just a chemical reagent; it is an enabling tool for achieving the highest standards of analytical integrity. Its role as internal standard allows researchers to confidently overcome the inherent variabilities of sample preparation and instrumental analysis. By incorporati quantitative workflows, scientists in environmental, industrial, and clinical laboratories can produce data that is not only accurate and precise but also ensuring that critical decisions are based on the most reliable information possible.

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